

GSK2593074A stock solution preparation and storage

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Compound of Interest

Compound Name: GSK2593074A

Cat. No.: B3002131

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Application Notes and Protocols for GSK2593074A

Introduction

GSK2593074A, also known as GSK'074, is a potent and selective dual inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1) and RIPK3.[1][2][3] These kinases are key mediators of necroptosis, a form of programmed necrotic cell death implicated in various inflammatory diseases.[4][5] **GSK2593074A** directly binds to RIPK1 and RIPK3 with high affinity, demonstrating K_d values of 130 nM and 12 nM, respectively.[2] Its ability to inhibit necroptosis makes it a valuable tool for research into conditions such as abdominal aortic aneurysms.[4][5] Proper preparation and storage of **GSK2593074A** stock solutions are critical for maintaining its stability and ensuring reproducible experimental results. These notes provide detailed protocols for the preparation and storage of **GSK2593074A** for both in vitro and in vivo applications.

Physicochemical and Solubility Data

Quantitative data for **GSK2593074A** is summarized below. It is crucial to use this information for accurate preparation of stock and working solutions.

Table 1: Physicochemical Properties of **GSK2593074A**

Property	Value	Reference
Molecular Weight	465.57 g/mol	[6]
Molecular Formula	C ₂₇ H ₂₃ N ₅ OS	[1][2][6]
CAS Number	1337531-06-2	[1][2][6]
Appearance	Light yellow to khaki solid	[1][7]

Table 2: Solubility of **GSK2593074A**

Solvent / Formulation	Concentration	Molarity	Notes	Reference
DMSO	41.67 mg/mL	89.50 mM	Use of newly opened DMSO and ultrasonication is recommended for complete dissolution.[1][6][7]	[1][6]
In Vivo Formulation 1	≥ 2.08 mg/mL	4.47 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]	[1]
In Vivo Formulation 2	≥ 2.5 mg/mL	10.85 mM	10% DMSO, 90% (20% SBE-β-CD in Saline).	[8]
In Vivo Formulation 3	≥ 2.5 mg/mL	10.85 mM	10% DMSO, 90% Corn Oil.	[8]

Storage and Stability

Proper storage is essential to prevent degradation of the compound in both its solid and dissolved forms. It is highly recommended to aliquot stock solutions to prevent repeated freeze-

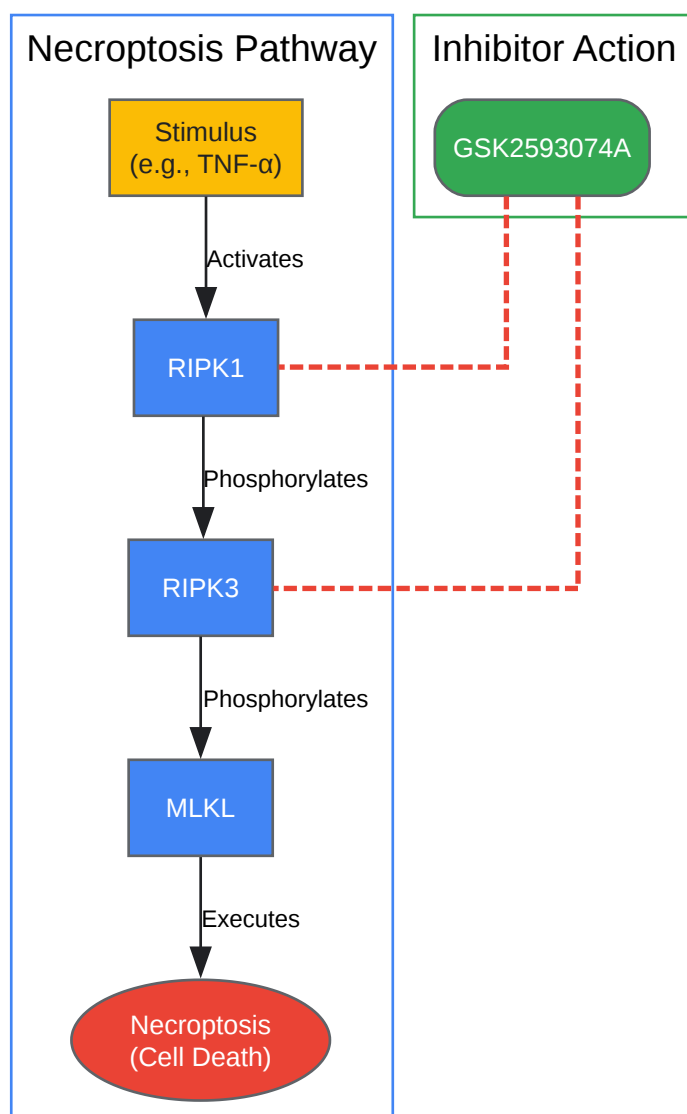
thaw cycles.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

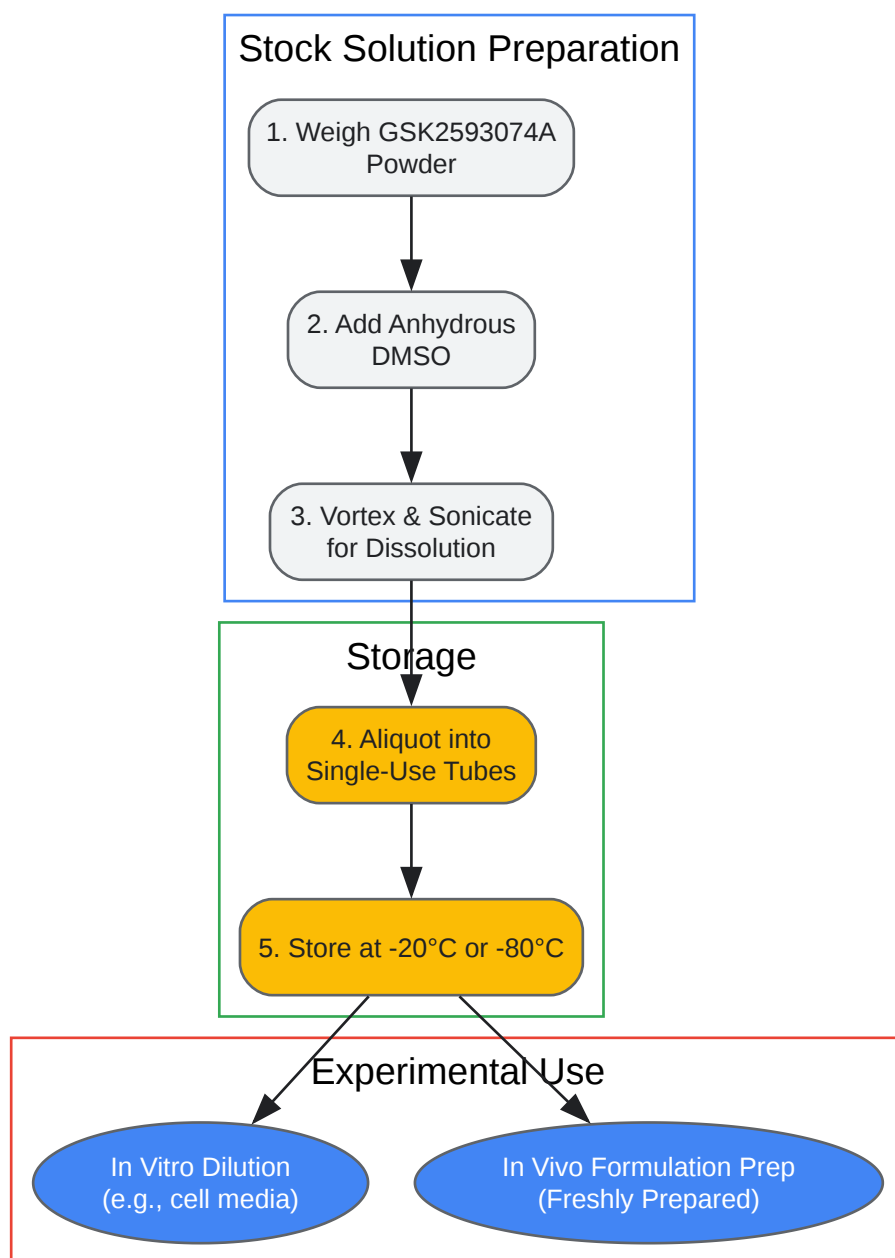
Table 3: Storage Conditions and Stability

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1] [6] [7]
4°C	2 years	[1] [7]	
In Solvent (Stock Solution)	-80°C	2 years	[1] [7] [8]
-20°C	1 year	[1] [7] [8]	

Signaling Pathway of GSK2593074A Inhibition

GSK2593074A acts by inhibiting the kinase activity of RIPK1 and RIPK3, which are central components of the necroptosis pathway. This pathway is typically activated by stimuli such as TNF- α .





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GSK2593074A Datasheet DC Chemicals [dcchemicals.com]
- 3. researchgate.net [researchgate.net]
- 4. GSK2593074A blocks progression of existing abdominal aortic dilation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSK2593074A blocks progression of existing abdominal aortic dilation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. GSK2593074A | RIP kinase | TNF | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
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